

D-3263 stability and long-term storage conditions

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Compound of Interest

Compound Name: D-3263

Cat. No.: B612222

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Technical Support Center: D-3263

This technical support center provides guidance on the stability and long-term storage of **D-3263**, a transient receptor potential melastatin member 8 (TRPM8) agonist. The information is intended for researchers, scientists, and drug development professionals to ensure the integrity of the compound throughout their experiments.

Stability and Storage Conditions

Proper storage of **D-3263** is critical to maintain its chemical integrity and biological activity. The following table summarizes the recommended storage conditions for **D-3263** and its hydrochloride salt (**D-3263 HCl**).

Form	Storage Temperature	Duration	Special Instructions
D-3263 HCl (Solid)	0 - 4°C	Short-term (days to weeks)[1]	Keep dry and away from light.[1]
-20°C	Long-term (months to years)[1]	Keep dry and away from light.[1]	
D-3263 HCl (in Solvent)	-20°C	Up to 1 month[2]	Aliquot to avoid repeated freeze-thaw cycles.[2]
-80°C	Up to 6 months[2]	Aliquot to avoid repeated freeze-thaw cycles.[2]	

Note: The salt form, **D-3263** hydrochloride, generally offers enhanced water solubility and stability compared to the free base form.[3]

Troubleshooting Guide & FAQs

This section addresses common questions and potential issues related to the handling and storage of **D-3263**.

Q1: I left the solid **D-3263** HCl at room temperature for a few hours. Is it still usable?

A1: **D-3263** HCl is shipped at room temperature, suggesting it is stable for short periods.[1][2] However, for long-term storage, it is crucial to adhere to the recommended conditions (-20°C). If the exposure was brief and the compound appears visually unchanged (e.g., no discoloration or clumping), it is likely still viable for non-critical experiments. For sensitive assays, it is recommended to use a fresh, properly stored vial.

Q2: My **D-3263** HCl solution in DMSO has been stored at -20°C for 3 months. Can I still use it?

A2: The recommended storage for **D-3263** HCl in solvent is -20°C for up to one month or -80°C for up to six months.[2] Storage at -20°C for three months exceeds the recommended duration,

and the compound may have undergone degradation. It is advisable to prepare a fresh stock solution for your experiments to ensure data accuracy and reproducibility.

Q3: I have repeatedly frozen and thawed my stock solution of **D-3263**. What are the potential consequences?

A3: Repeated freeze-thaw cycles can lead to the degradation of the compound and can also impact the solvent. For instance, DMSO is hygroscopic and can absorb moisture, which might affect the solubility and stability of **D-3263**.^[2] It is strongly recommended to aliquot the stock solution into single-use volumes to prevent degradation from repeated temperature cycling.^[2]

Q4: How can I check if my **D-3263** is still active?

A4: The biological activity of **D-3263**, a TRPM8 agonist, can be confirmed by its ability to induce calcium flux in TRPM8-expressing cells.^[3]^[4] A functional assay measuring changes in intracellular calcium levels upon application of your **D-3263** solution compared to a positive control (e.g., menthol) and a vehicle control would be a definitive way to assess its activity.

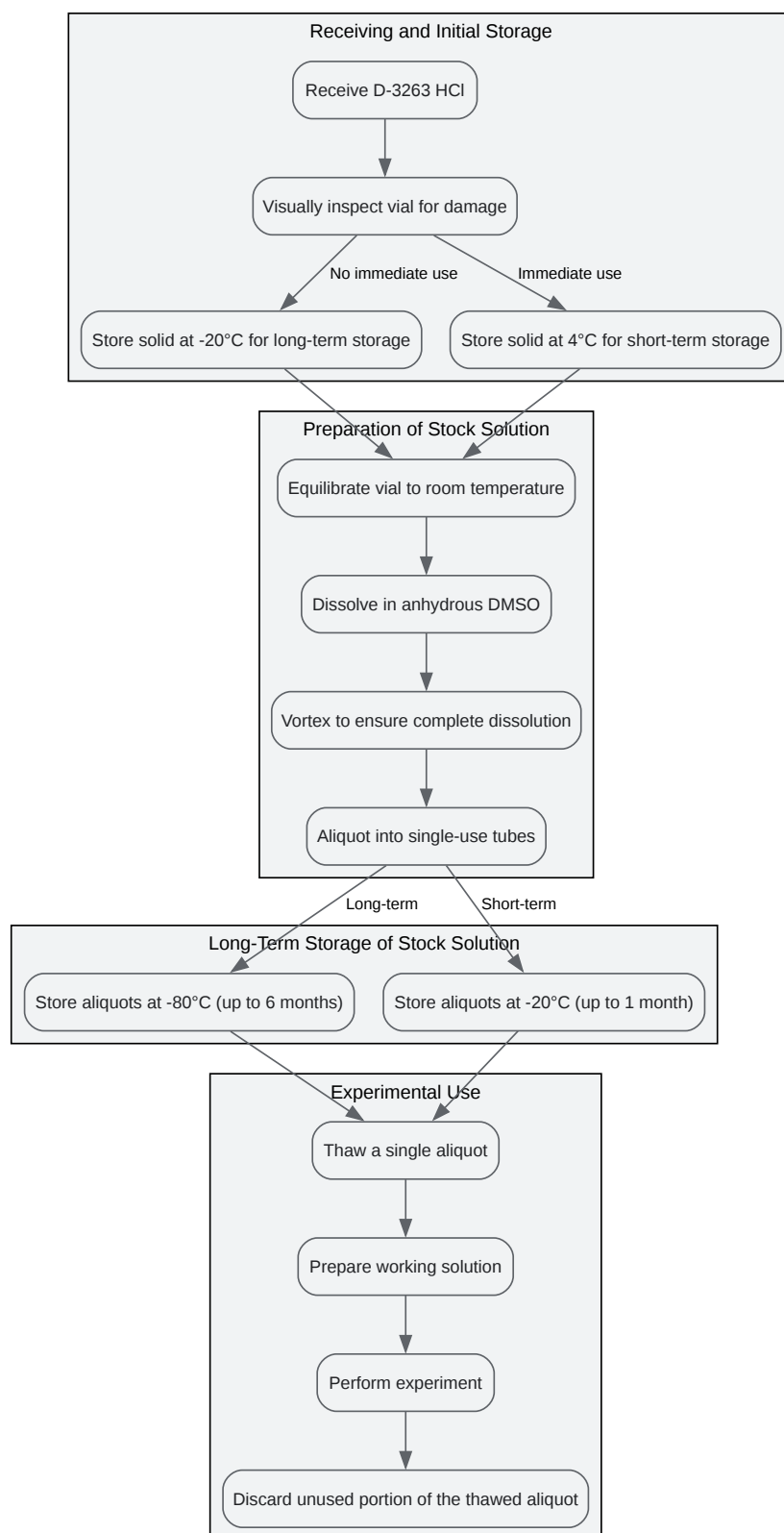
Experimental Protocols

Preparation of Stock Solutions:

To prepare a stock solution, dissolve **D-3263** HCl in a suitable solvent such as DMSO.^[2] For example, to prepare a 10 mM stock solution, dissolve 4.10 mg of **D-3263** HCl (MW: 409.95 g/mol) in 1 mL of DMSO. Use of newly opened, anhydrous DMSO is recommended as it is hygroscopic.^[2]

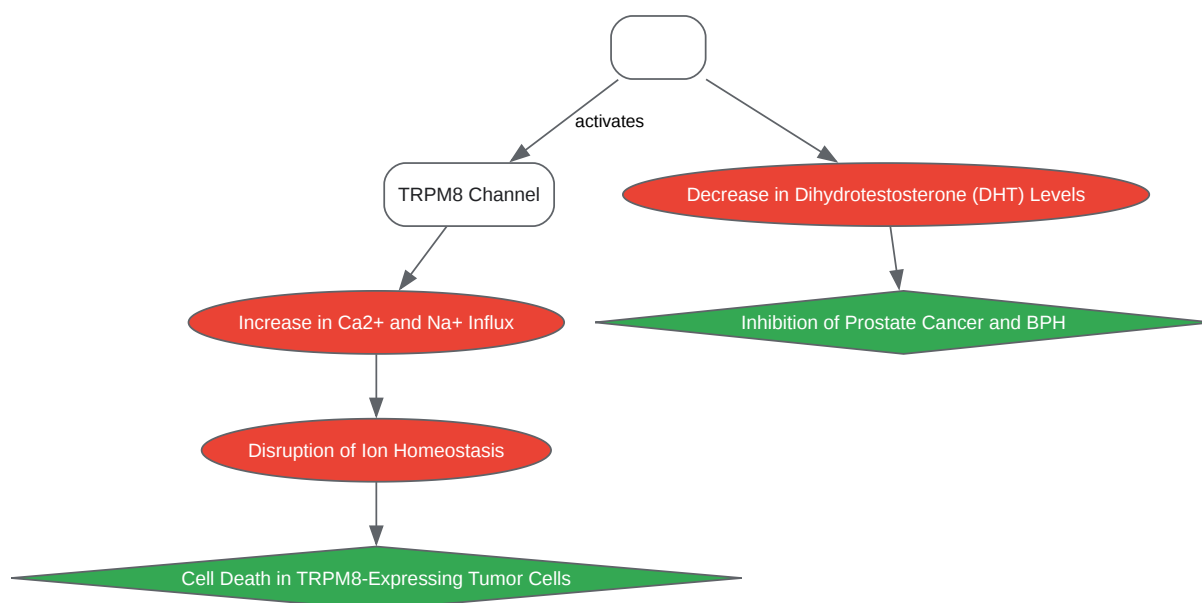
Visual Guides

Workflow for Handling and Storage of **D-3263**



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Caption: Workflow for proper handling and storage of **D-3263**.

Signaling Pathway of **D-3263**

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Caption: Proposed signaling pathway of **D-3263**.

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